

preparing L-764406 stock solution for experiments

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Compound of Interest

Compound Name: L-764406
Cat. No.: B15580639

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Application Notes and Protocols for L-764406

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **L-764406** stock solutions for in vitro and in vivo experiments. **L-764406** is a potent and selective partial agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a key regulator of adipogenesis, lipid metabolism, and inflammation.

Physicochemical and Biological Properties

A summary of the essential properties of **L-764406** is provided below for easy reference.

Property	Value	Reference
Molecular Weight	318.78 g/mol	[1]
Appearance	Solid (powder)	N/A
Biological Target	Peroxisome Proliferator-Activated Receptor gamma (PPAR γ)	[2][3]
Activity	Partial Agonist	[2][3]
IC ₅₀	70 nM (for binding to PPAR γ)	[2][3]

Solubility Data

L-764406 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. It is sparingly soluble in aqueous solutions. For most cell-based assays, a high-concentration stock solution in DMSO is prepared and then diluted to the final working concentration in the cell culture medium.

Solvent	Solubility	Notes
DMSO	Sufficient for preparing high-concentration stock solutions (e.g., 10 mM or higher).	The recommended solvent for primary stock solutions.
Ethanol	Soluble.	Can be used as an alternative to DMSO.
Aqueous Buffers	Poorly soluble.	Direct dissolution in aqueous media is not recommended.

Experimental Protocols

Preparation of a 10 mM L-764406 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-764406** in DMSO.

Materials:

- **L-764406** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing the Compound:** Carefully weigh out a precise amount of **L-764406** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.188 mg of **L-764406** (Molecular Weight = 318.78 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (318.78 \text{ g/mol}) * (1000 \text{ mg/g}) = 3.188 \text{ mg/mL}$
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed **L-764406** powder. For 3.188 mg of **L-764406**, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Vortex the solution thoroughly until all the **L-764406** powder is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM stock solution to a final working concentration for treating cells in culture.

Materials:

- 10 mM **L-764406** stock solution in DMSO
- Pre-warmed cell culture medium

Procedure:

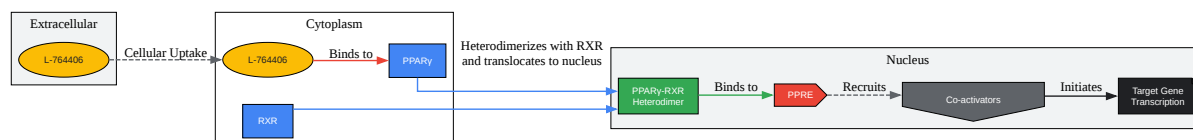
- **Thawing the Stock Solution:** Thaw a single aliquot of the 10 mM **L-764406** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. It is recommended to perform intermediate dilutions to ensure accuracy.

- Example for a 10 μM final concentration:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 999 μL of cell culture medium to get a 10 μM solution.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.[2]
- Treatment of Cells: Add the final working solution to your cell cultures and incubate for the desired experimental duration.

Signaling Pathway and Experimental Workflow

PPAR γ Signaling Pathway

L-764406 acts as a partial agonist for PPAR γ . Upon binding, it induces a conformational change in the receptor, leading to the recruitment of co-activators and the regulation of target gene expression. The simplified signaling pathway is depicted below.

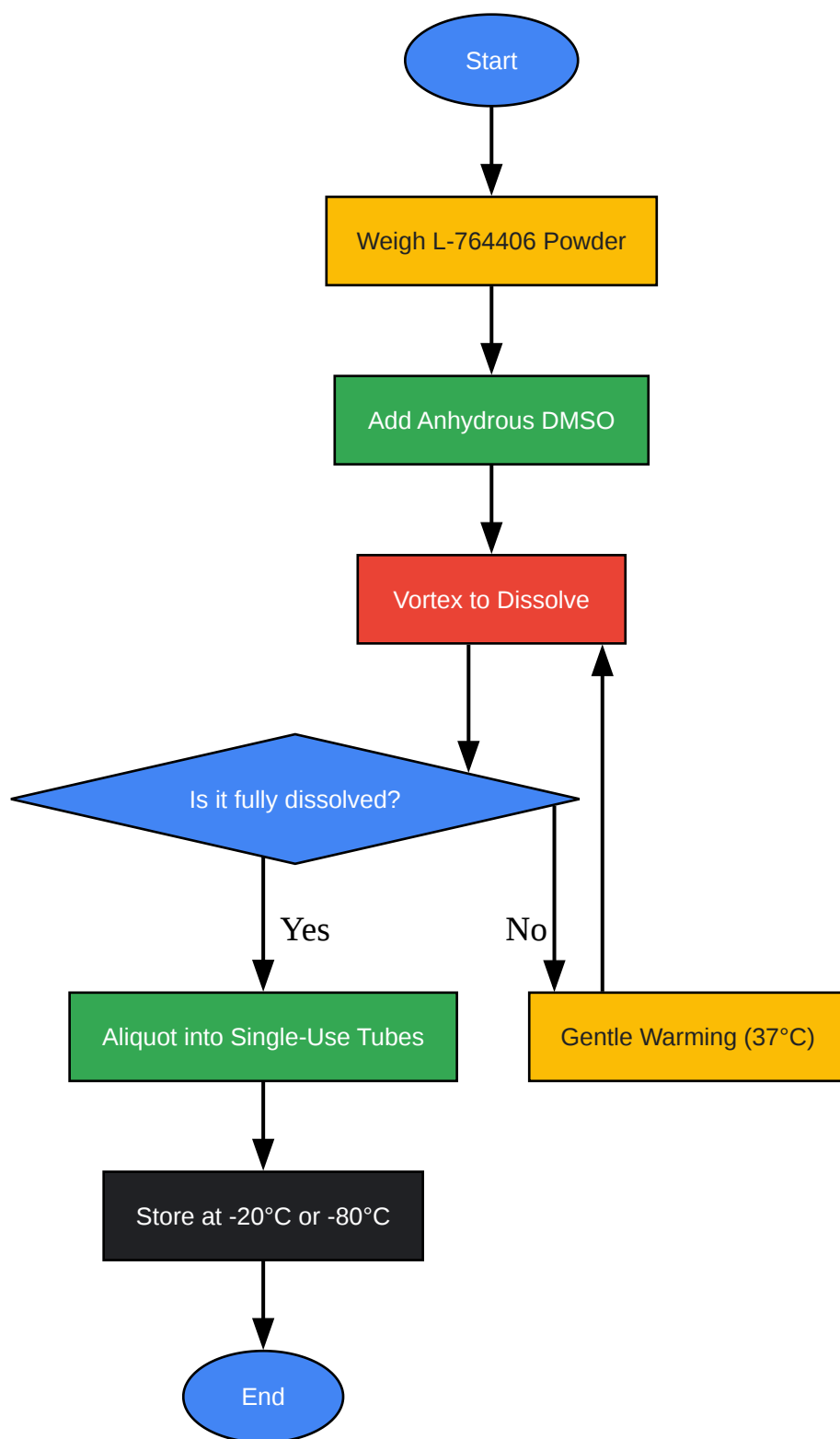


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Caption: PPAR γ signaling pathway activated by **L-764406**.

Experimental Workflow for Stock Solution Preparation

The logical flow for preparing the **L-764406** stock solution is outlined below.



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Caption: Workflow for preparing **L-764406** stock solution.

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